

# In-Depth Technical Guide to Bay Y5959: A Dihydropyridine Calcium Channel Agonist

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## Compound of Interest

Compound Name: Bay Y5959

Cat. No.: B1667827

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## Abstract

**Bay Y5959** is a potent and selective dihydropyridine derivative that acts as an agonist for L-type calcium channels. This technical guide provides a comprehensive overview of its chemical structure, physicochemical and pharmacological properties, and its effects on cellular signaling pathways. Detailed experimental protocols for studying its activity are also presented to facilitate further research and development.

## Chemical Structure and Identifiers

**Bay Y5959** is chemically identified as isopropyl (R)-2-amino-5-cyano-6-methyl-4-(3-phenylquinolin-5-yl)-1,4-dihydropyridine-3-carboxylate.<sup>[1]</sup> Its structure is characterized by a dihydropyridine ring, a common feature of L-type calcium channel modulators, with a distinct quinoline moiety.

Table 1: Chemical Identifiers for **Bay Y5959**

Identifier	Value
IUPAC Name	isopropyl (R)-2-amino-5-cyano-6-methyl-4-(3-phenylquinolin-5-yl)-1,4-dihydropyridine-3-carboxylate[1]
CAS Number	146136-94-9[1]
Chemical Formula	C <sub>26</sub> H <sub>24</sub> N <sub>4</sub> O <sub>2</sub> [1]
Molecular Weight	424.50 g/mol [1]
InChI Key	PHJVBZVDUNTGNR-HSZRJFAPSA-N[1]
SMILES	<chem>CC(C)OC(=O)C1=C(N)NC(C)=C(C#N)C1C1=C</chem> <chem>C=CC2=C1N=CC(C3=CC=CC=C3)=C2</chem>

## Physicochemical Properties

The physicochemical properties of **Bay Y5959** are crucial for its handling, formulation, and experimental application.

Table 2: Physicochemical Properties of **Bay Y5959**

Property	Value
Appearance	Solid powder
Solubility	Soluble in DMSO[1]
Predicted Relative Density	1.28 g/cm <sup>3</sup>
Storage	Store at -20°C for long-term stability[1]

## Pharmacological Properties

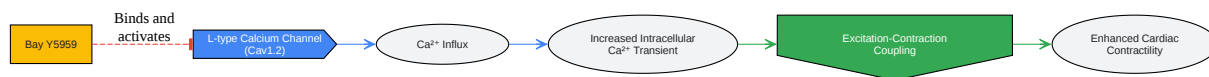
**Bay Y5959** is a well-characterized L-type calcium channel agonist. Its primary mechanism of action is to enhance the influx of calcium ions through these channels, leading to various physiological effects, particularly in cardiac tissue.

Table 3: Pharmacological Profile of **Bay Y5959**

Parameter	Description
Target	L-type Calcium Channel
Mechanism of Action	Agonist; increases the open probability of the channel
Therapeutic Potential	Investigated for its potential in treating cardiac arrhythmias and heart failure
Key Effects	Increases L-type $\text{Ca}^{2+}$ current and intracellular $\text{Ca}^{2+}$ transients in cardiomyocytes

## Signaling Pathway

**Bay Y5959** exerts its effects by modulating the signaling pathway downstream of L-type calcium channel activation. In cardiomyocytes, the influx of  $\text{Ca}^{2+}$  through these channels is a critical step in excitation-contraction coupling.



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**Bay Y5959** signaling pathway in cardiomyocytes.

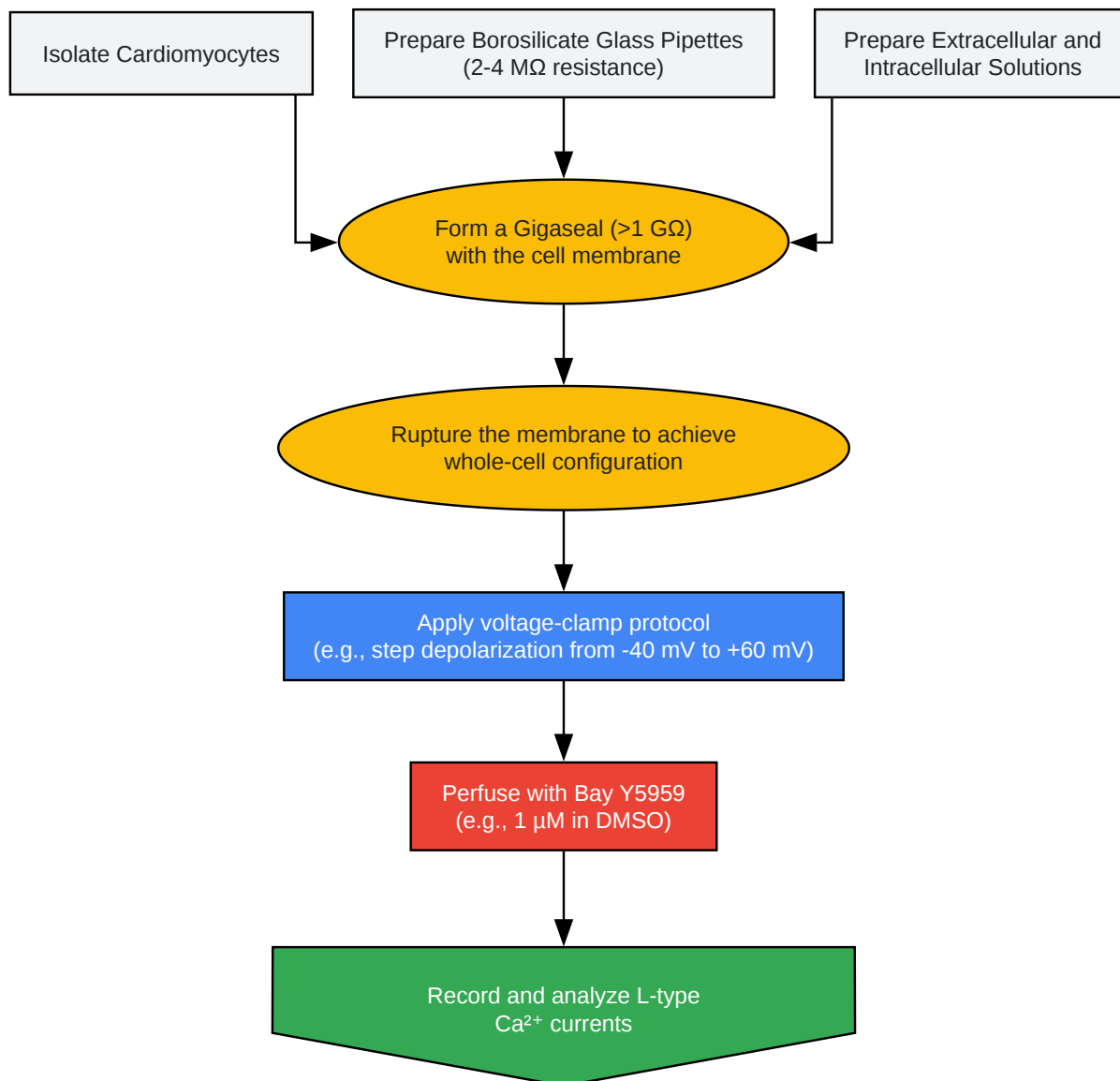
## Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the effects of **Bay Y5959**.

### Whole-Cell Patch-Clamp Electrophysiology

This technique is used to measure the effect of **Bay Y5959** on L-type  $\text{Ca}^{2+}$  currents in isolated cardiomyocytes.

Experimental Workflow:



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Workflow for whole-cell patch-clamp experiments.

Solutions:

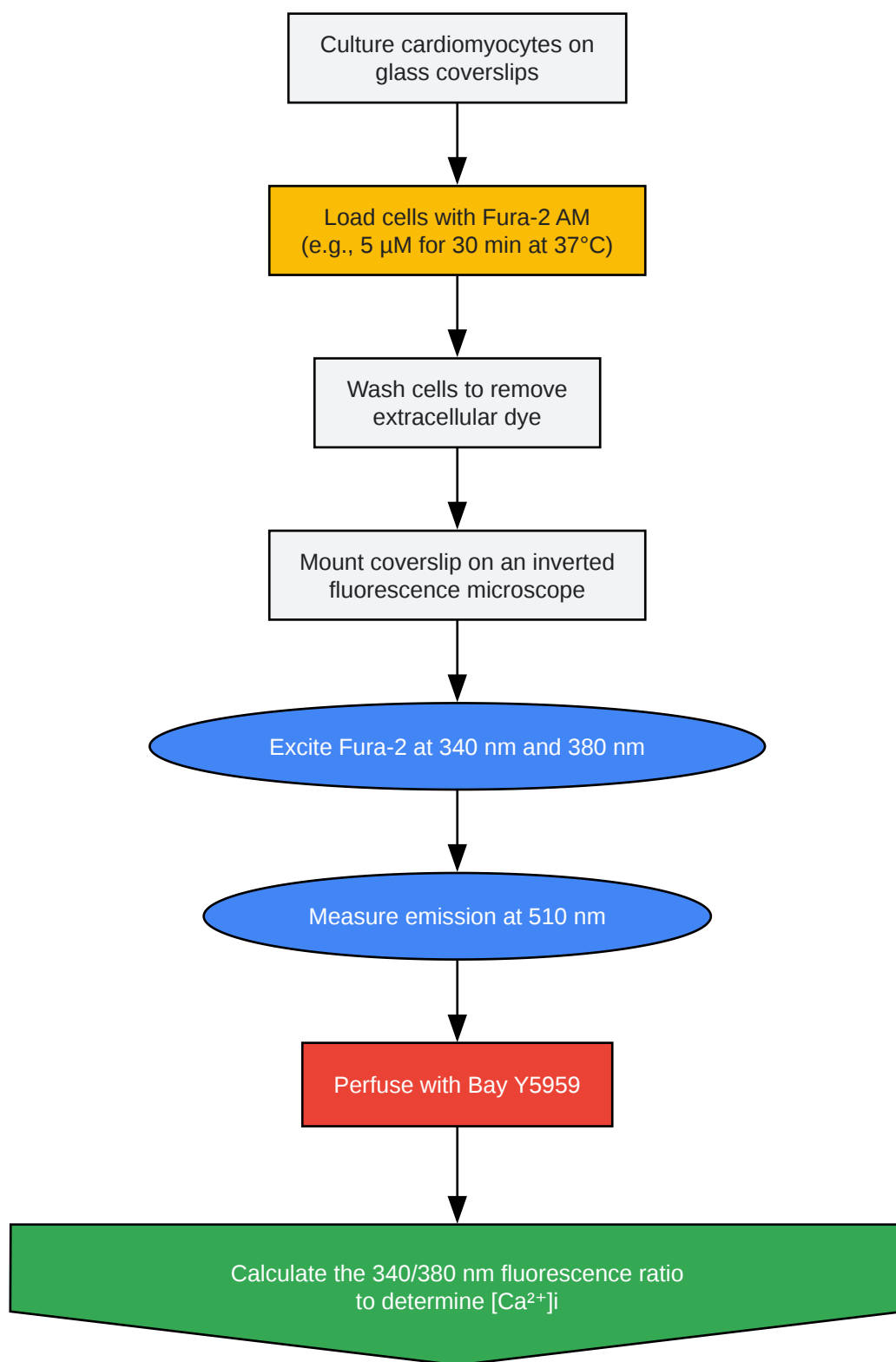
- Extracellular Solution (in mM): 137 NaCl, 5.4 KCl, 1.8 CaCl<sub>2</sub>, 1 MgCl<sub>2</sub>, 10 HEPES, 10 Glucose; pH 7.4 with NaOH.

- Intracellular Solution (in mM): 120 CsCl, 20 TEA-Cl, 5 Mg-ATP, 10 EGTA, 10 HEPES; pH 7.2 with CsOH.

## Intracellular Calcium Imaging with Fura-2 AM

This method allows for the measurement of changes in intracellular  $\text{Ca}^{2+}$  concentration in response to **Bay Y5959**.

Experimental Workflow:



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Workflow for intracellular calcium imaging.

#### Reagents:

- Fura-2 AM (acetoxymethyl ester)
- Pluronic F-127
- HEPES-buffered saline

## Conclusion

**Bay Y5959** serves as a valuable pharmacological tool for studying the function and regulation of L-type calcium channels. Its well-defined chemical structure and mechanism of action make it a suitable candidate for investigating calcium signaling in various cellular contexts, particularly in the cardiovascular system. The experimental protocols outlined in this guide provide a solid foundation for researchers to explore the multifaceted effects of this potent dihydropyridine agonist.

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## References

- 1. medkoo.com [medkoo.com]
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